

A Technical Guide to Metazachlor Oxalic Acid-d6 for Analytical Applications

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Compound of Interest

Compound Name: Metazachlor Oxalic Acid-d6

Cat. No.: B15553092

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Introduction for Drug Development and Research Professionals

Metazachlor Oxalic Acid-d6 is the deuterated stable isotope-labeled form of Metazachlor Oxalic Acid. Metazachlor itself is a widely used chloroacetanilide herbicide for the pre-emergence control of a broad range of weeds.[1][2] Its metabolite, Metazachlor Oxalic Acid, is an important analyte in environmental and residue analysis, as it has been detected in surface and groundwater.[3][4][5] Stable isotope-labeled internal standards, such as **Metazachlor Oxalic Acid-d6**, are critical tools in quantitative analytical chemistry, particularly in mass spectrometry-based methods. They provide the highest accuracy and precision for the quantification of the target analyte in complex matrices by correcting for matrix effects and variations during sample preparation and analysis.

The incorporation of six deuterium (d6) atoms imparts a specific mass shift without significantly altering the chemical and physical properties of the molecule. This allows it to be distinguished from the native, non-labeled compound by a mass spectrometer while co-eluting chromatographically.

Core Molecular Data

The key quantitative properties of **Metazachlor Oxalic Acid-d6** and its non-labeled analog are summarized below. This data is fundamental for mass spectrometry settings, preparation of standard solutions, and accurate data interpretation.

Property	Metazachlor Oxalic Acid-d6	Metazachlor Oxalic Acid	Parent Herbicide: Metazachlor
Molecular Formula	C ₁₄ H ₉ D ₆ N ₃ O ₃ [3] [4] [5]	C ₁₄ H ₁₅ N ₃ O ₃ [6] [7] [8] [9]	C ₁₄ H ₁₆ ClN ₃ O [1] [2]
Molecular Weight	279.32 g/mol [3] [4] [5]	273.29 g/mol [6] [7] [9]	277.75 g/mol [1]
Synonyms	2-[(2,6-Dimethylphenyl)(1H-pyrazol-1-ylmethyl)amino]-2-oxoacetic Acid-d6 [3]	Metazachlor OXA, BH 479-4 [9] [10]	BAS 47900H [2]
CAS Number	1231244-60-2 (unlabeled) [6] [7] [8]	1231244-60-2 [6] [7] [8]	67129-08-2 [1]

Experimental Protocols: Analyte Quantification

The primary application of **Metazachlor Oxalic Acid-d6** is as an internal standard for the quantification of Metazachlor Oxalic Acid using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

General Methodology: Isotope Dilution Mass Spectrometry

- **Standard Preparation:** A stock solution of **Metazachlor Oxalic Acid-d6** is prepared in a suitable organic solvent (e.g., Methanol or Acetonitrile) at a certified concentration. This stock is used to create a spiking solution at a known concentration.
- **Sample Preparation:** An environmental or biological sample (e.g., water sample, soil extract) is collected. A precise volume of the sample is measured.
- **Internal Standard Spiking:** A known volume of the **Metazachlor Oxalic Acid-d6** spiking solution is added to the sample at the earliest stage of the preparation process. This ensures that the internal standard undergoes the same extraction, cleanup, and potential losses as the target analyte.
- **Extraction & Cleanup:** The sample is subjected to an extraction procedure (e.g., Solid-Phase Extraction for water samples) to isolate and concentrate the analytes of interest and remove

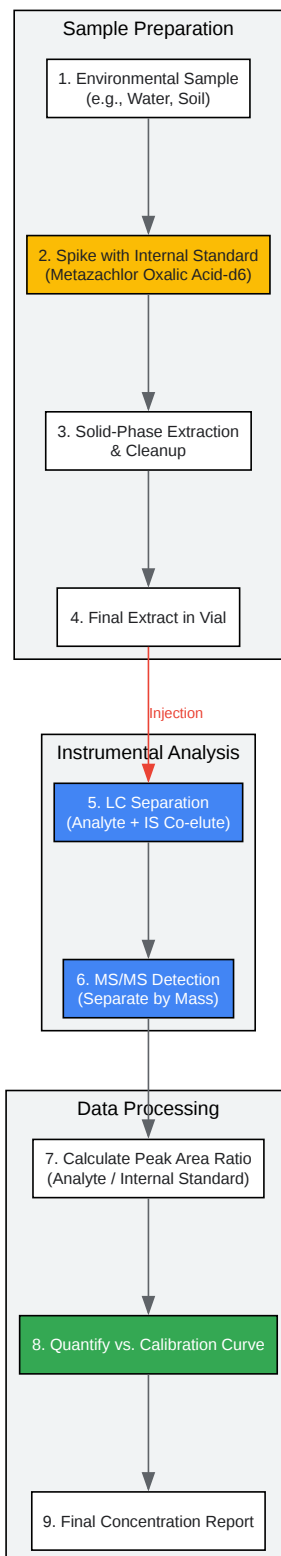
interfering matrix components.

- LC-MS/MS Analysis: The final extract is injected into an LC-MS/MS system.
 - Chromatographic Separation: A liquid chromatograph separates the target analyte and its deuterated internal standard from other compounds in the extract. Due to their nearly identical chemical properties, both compounds will elute at virtually the same retention time.
 - Mass Spectrometric Detection: In the mass spectrometer, the compounds are ionized (typically by electrospray ionization, ESI). Specific precursor-to-product ion transitions (Multiple Reaction Monitoring, MRM) are monitored for both the analyte (e.g., Metazachlor Oxalic Acid) and the internal standard (**Metazachlor Oxalic Acid-d6**). The 6-dalton mass difference allows the instrument to detect them simultaneously and without interference.
- Quantification: The concentration of the native analyte in the sample is calculated by comparing the peak area ratio of the analyte to its deuterated internal standard against a calibration curve prepared with known concentrations of the analyte and a constant concentration of the internal standard.

Visualization of Analytical Workflow

The following diagram illustrates the typical workflow for using a deuterated internal standard in a quantitative analysis.

Workflow for Analyte Quantification Using a Deuterated Internal Standard

[Click to download full resolution via product page](#)Caption: Isotope dilution workflow using **Metazachlor Oxalic Acid-d6**.

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